

Application Note: Comprehensive Characterization of Bromo-PEG5-alcohol

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Compound of Interest

Compound Name: *Bromo-PEG5-alcohol*

Cat. No.: *B606400*

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Introduction

Bromo-PEG5-alcohol is a heterobifunctional polyethylene glycol (PEG) linker widely utilized in the synthesis of complex molecules, including Proteolysis Targeting Chimeras (PROTACs). The precise chemical structure, purity, and molecular weight distribution of this linker are critical for the successful synthesis and efficacy of the final drug product. This document provides a detailed overview of the analytical techniques and protocols for the comprehensive characterization of **Bromo-PEG5-alcohol**.

Analytical Techniques Overview

A multi-faceted analytical approach is essential for the thorough characterization of **Bromo-PEG5-alcohol**. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation and purity assessment, High-Performance Liquid Chromatography (HPLC) for purity and impurity profiling, and Mass Spectrometry (MS) for molecular weight verification. Gel Permeation Chromatography / Size-Exclusion Chromatography (GPC/SEC) can also be used for determining the molecular weight distribution.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure, determine the degree of polymerization, and assess the purity of **Bromo-PEG5-alcohol**.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of **Bromo-PEG5-alcohol** in 0.75 mL of deuterated dimethyl sulfoxide (DMSO-d6). The use of DMSO-d6 is crucial as it helps in resolving the hydroxyl proton signal which can be broad and exchangeable in other solvents.[\[1\]](#)[\[2\]](#)
- Instrument: A 400 MHz or higher field NMR spectrometer.
- Parameters:
 - Pulse Program: Standard proton (^1H) NMR sequence.
 - Number of Scans: 64 or more to ensure a good signal-to-noise ratio.[\[3\]](#)
 - Temperature: Room temperature.
- Data Analysis:
 - Identify the characteristic peaks for the bromoethyl group, the ethylene glycol repeating units, and the terminal alcohol group.
 - Integrate the peaks corresponding to the protons of the PEG backbone and the end-groups to calculate the average number of ethylene glycol units and the molecular weight.[\[4\]](#)[\[5\]](#)

Expected ^1H NMR Chemical Shifts (in DMSO-d6):

- ~4.56 ppm: Triplet, 1H, terminal $-\text{CH}_2\text{OH}$
- ~3.7-3.8 ppm: Triplet, 2H, $\text{Br}-\text{CH}_2-\text{CH}_2-\text{O}-$
- ~3.4-3.6 ppm: Multiplet, PEG backbone ($-\text{O}-\text{CH}_2-\text{CH}_2-\text{O}-$)
- ~3.2-3.4 ppm: Multiplet, 2H, $-\text{CH}_2-\text{CH}_2-\text{OH}$

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Bromo-PEG5-alcohol** and to identify and quantify any impurities.

Protocol:

- Sample Preparation: Prepare a 1 mg/mL solution of **Bromo-PEG5-alcohol** in the initial mobile phase (e.g., a mixture of water and acetonitrile).
- Instrumentation: An HPLC system equipped with a suitable detector. Since PEG lacks a strong UV chromophore, an Evaporative Light Scattering Detector (ELSD) or a Refractive Index (RI) detector is recommended.
- Chromatographic Conditions:
 - Column: A reversed-phase C8 or C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size) is suitable for separating short-chain PEG oligomers.
 - Mobile Phase A: Water
 - Mobile Phase B: Acetonitrile
 - Gradient: A linear gradient from 10% to 30% B over 12 minutes can be effective.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detector (ELSD): Nebulizer temperature 50 °C, Evaporator temperature 70 °C, Gas flow 1.6 SLM.
- Data Analysis:
 - Determine the area percentage of the main peak to assess the purity of the product.
 - Identify and quantify any impurity peaks.

Mass Spectrometry (MS)

Objective: To confirm the molecular weight and molecular weight distribution of **Bromo-PEG5-alcohol**. Both Electrospray Ionization (ESI) and Matrix-Assisted Laser Desorption/Ionization (MALDI) are suitable techniques.

Protocol (MALDI-TOF MS):

- Sample Preparation:
 - Matrix Solution: Prepare a 20 mg/mL solution of α -cyano-4-hydroxycinnamic acid (CHCA) or 2,5-dihydroxybenzoic acid (DHB) in a 50:50 mixture of acetonitrile and water with 0.1% trifluoroacetic acid (TFA).
 - Cationizing Agent: Prepare a 2 mg/mL solution of sodium trifluoroacetate (NaTFA) in the same solvent.
 - Analyte Solution: Prepare a 1 mg/mL solution of **Bromo-PEG5-alcohol** in the same solvent.
 - Spotting: Mix the matrix, analyte, and cationizing agent solutions in a 5:1:1 (v/v/v) ratio and spot 0.5-1 μ L of the mixture onto the MALDI target plate. Allow the spot to dry completely.
- Instrumentation: A MALDI-Time of Flight (TOF) mass spectrometer.
- Parameters:
 - Ionization Mode: Positive ion reflector mode.
 - Laser Intensity: Optimize for best signal-to-noise ratio while avoiding fragmentation.
- Data Analysis:
 - Identify the series of peaks corresponding to the sodium adducts of the **Bromo-PEG5-alcohol** oligomers.
 - The mass difference between adjacent peaks should be approximately 44 Da, corresponding to one ethylene glycol unit.

- Calculate the average molecular weight (Mn and Mw) and the polydispersity index (PDI = Mw/Mn).

Data Presentation

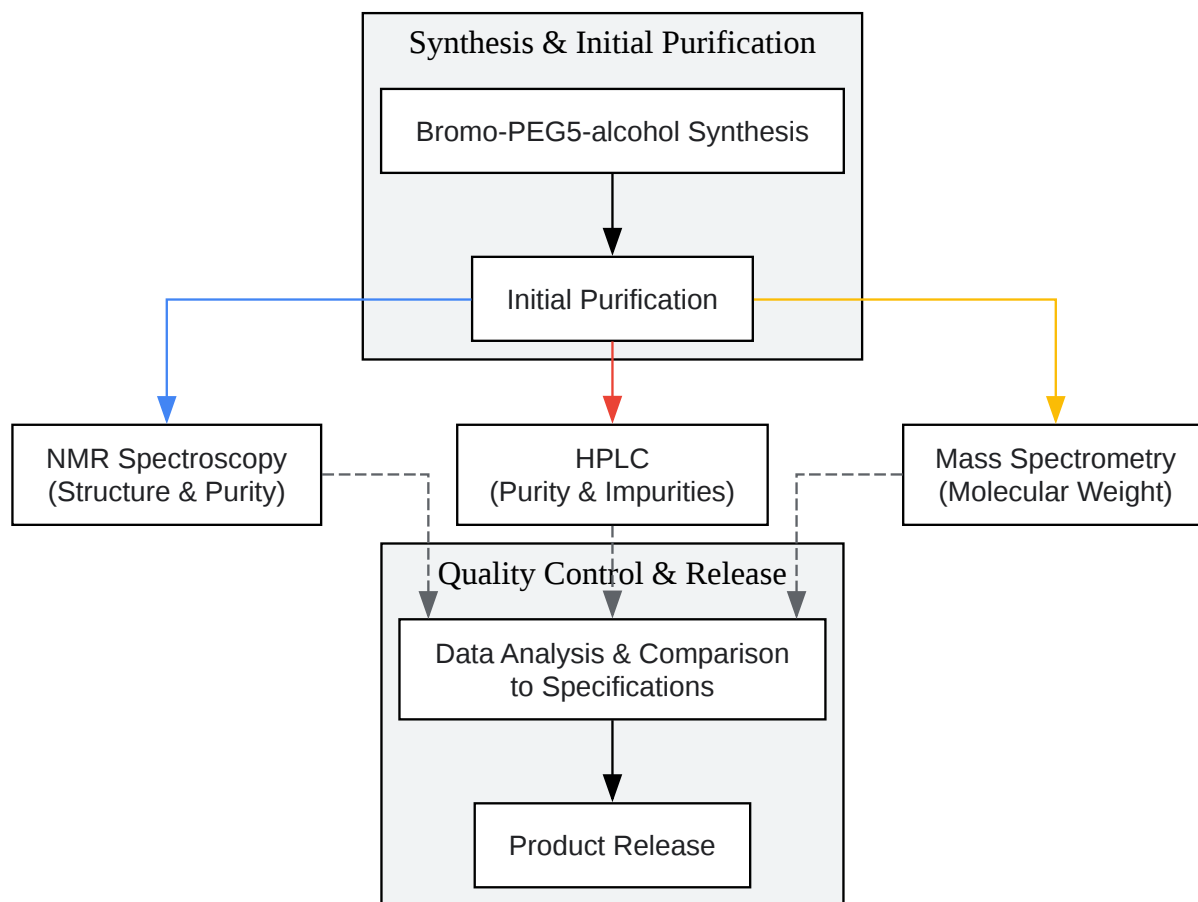
Table 1: Summary of Analytical Characterization of **Bromo-PEG5-alcohol**

Parameter	Technique	Specification	Result
Identity	¹ H NMR	Conforms to structure	Conforms
Purity	HPLC (ELSD)	≥ 95%	98.5%
Average Molecular Weight (Mn)	MALDI-TOF MS	299 - 303 g/mol	301.17 g/mol
Polydispersity Index (PDI)	MALDI-TOF MS	≤ 1.10	1.02
Appearance	Visual	Colorless to pale yellow liquid	Conforms

Table 2: ¹H NMR Spectral Data for **Bromo-PEG5-alcohol** (400 MHz, DMSO-d6)

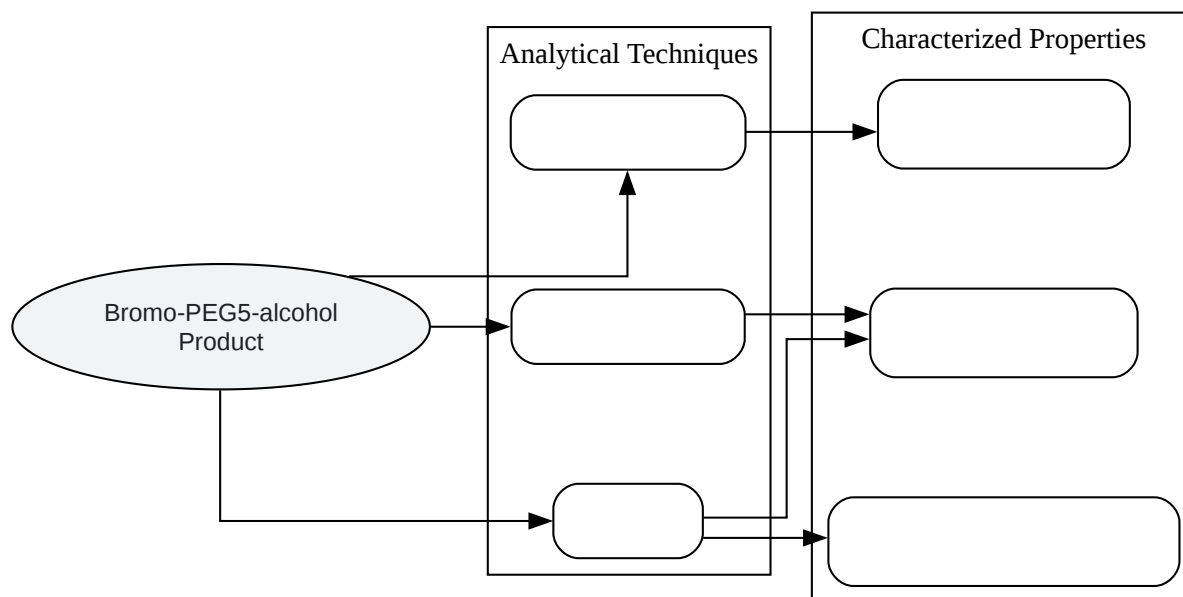
Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.56	Triplet	1H	-CH ₂ OH
~3.75	Triplet	2H	Br-CH ₂ -CH ₂ -O-
~3.55	Triplet	2H	Br-CH ₂ -CH ₂ -O-
~3.4-3.6	Multiplet	~16H	-O-CH ₂ -CH ₂ -O- (PEG backbone)
~3.35	Triplet	2H	-CH ₂ -CH ₂ -OH

Mandatory Visualization



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Caption: Workflow for the synthesis and characterization of **Bromo-PEG5-alcohol**.



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Caption: Relationship between analytical techniques and characterized properties.

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